

In Vitro Anti-Cancer Effects of Bergamottin: A Technical Guide

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Compound of Interest

Compound Name: Bergamottin

Cat. No.: B15577138

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Bergamottin, a natural furanocoumarin predominantly found in grapefruit and other citrus fruits, has garnered significant scientific interest for its potential anti-neoplastic properties.^{[1][2]} Initially recognized as an inhibitor of cytochrome P450 enzymes, particularly CYP3A4, recent research has illuminated its potent anti-cancer activities across various tumor models.^{[1][3]} In vitro and in vivo studies have demonstrated that **bergamottin** can impede cancer progression by modulating a variety of cellular processes, including apoptosis, cell cycle arrest, migration, and invasion.^{[1][2][3]} This technical guide provides an in-depth overview of the in vitro anti-cancer effects of **bergamottin**, focusing on its molecular mechanisms, summarizing key quantitative data, and detailing the experimental protocols used for its evaluation.

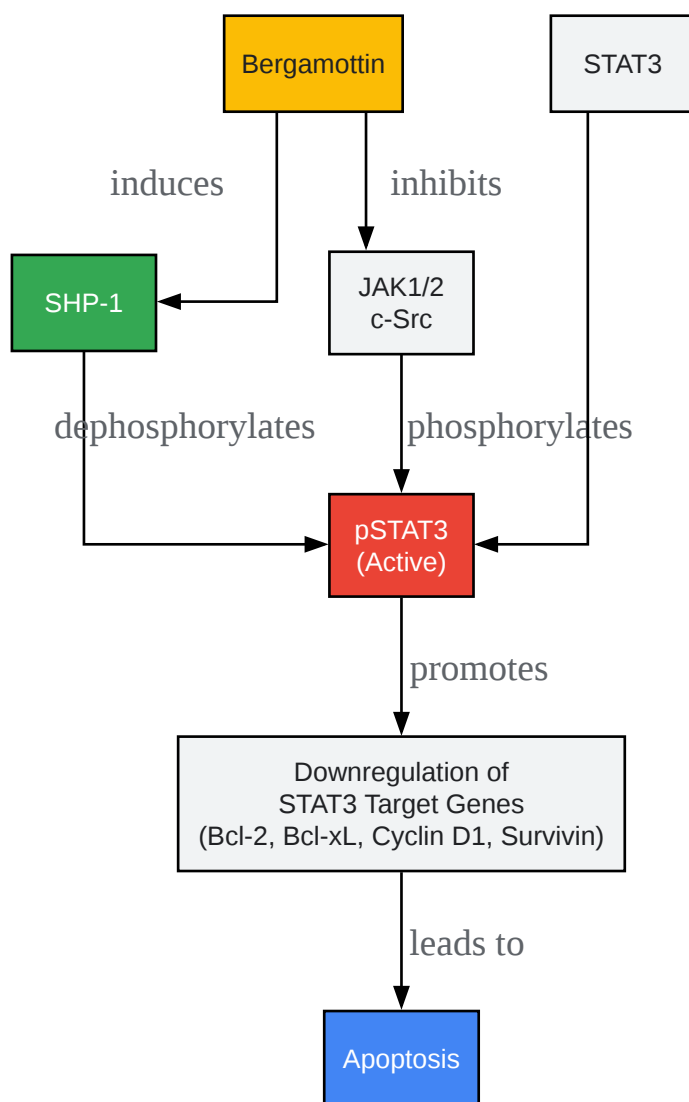
Molecular Mechanisms of Anti-Cancer Action

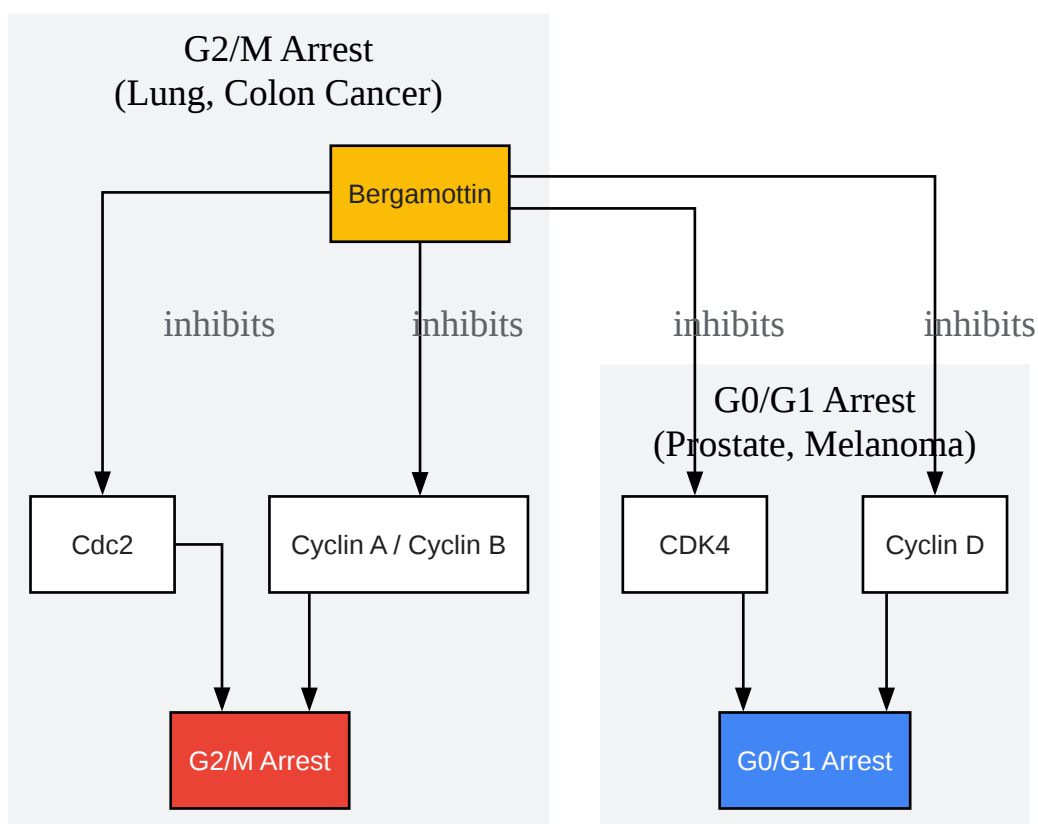
Bergamottin exerts its anti-cancer effects by targeting multiple oncogenic signaling pathways. Its primary mechanisms include the induction of apoptosis (programmed cell death), induction of cell cycle arrest, and inhibition of metastasis-related processes like cell migration and invasion.^{[1][3]}

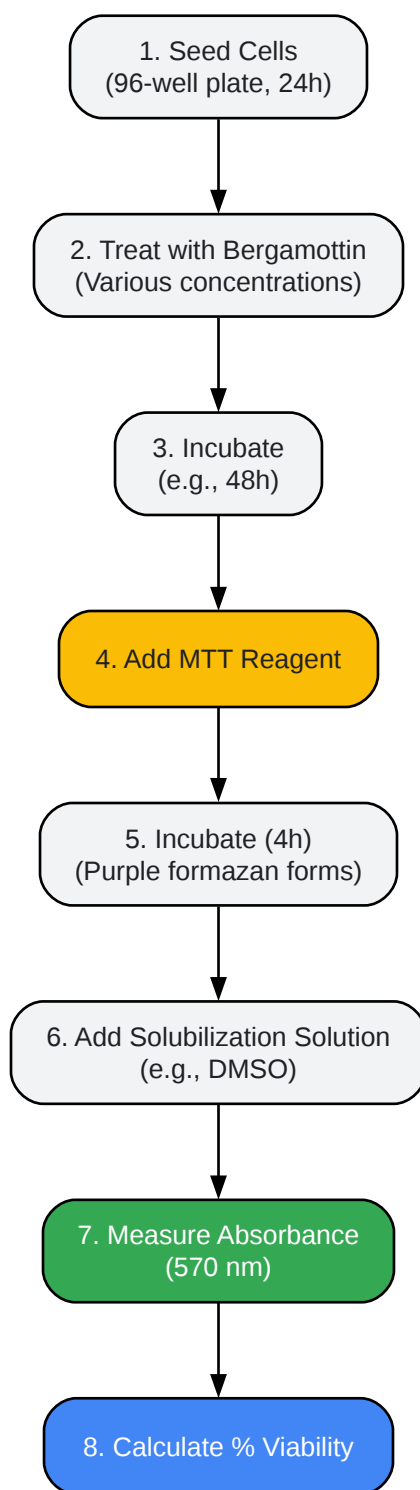
Induction of Apoptosis

Bergamottin is a potent inducer of apoptosis in numerous cancer cell lines. This is achieved through the modulation of key regulatory proteins and signaling cascades.

- **STAT3 Signaling Pathway:** In multiple myeloma (MM) and other tumor cells, **bergamottin** inhibits the constitutive activation of Signal Transducer and Activator of Transcription 3 (STAT3), a protein closely linked to tumorigenesis.^{[1][4][5]} This inhibition is mediated by suppressing the phosphorylation of upstream kinases JAK1, JAK2, and c-Src.^{[1][4]} Furthermore, **bergamottin** induces the expression of the tyrosine phosphatase SHP-1, which also contributes to the deactivation of STAT3.^{[1][4][5]} The downregulation of STAT3 leads to the decreased expression of its target genes, which are involved in cell survival and proliferation, such as Bcl-2, Bcl-xL, cyclin D1, survivin, and VEGF, ultimately promoting apoptosis.^{[3][4][5]}







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